Application Notes: 6-Chloro-L-tryptophan in Immunology Research

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Compound of Interest

Compound Name:	*2-amino-3-(6-chloro-1H-indol-3-yl)propanoic acid*
CAS No.:	*17808-21-8*
Cat. No.:	*B017655*

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Introduction

6-Chloro-L-tryptophan is a synthetic derivative of the essential amino acid L-tryptophan.[1] In the field of immunology, it is primarily investigated for its role as an inhibitor of Indoleamine 2,3-dioxygenase 1 (IDO1).[2] IDO1 is a key enzyme in the kynurenine pathway of tryptophan catabolism, which plays a significant role in creating an immunosuppressive microenvironment.[2][3][4] By catabolizing tryptophan, IDO1 depletes this essential amino acid and produces metabolites, such as kynurenine, that suppress immune cell function, particularly T-cell responses.[5][6] This mechanism is often exploited by cancer cells to evade immune destruction.[2][6] Therefore, inhibitors like 6-chloro-L-tryptophan are valuable tools for studying immune regulation and for the development of novel immunotherapies.

Mechanism of Action

The primary mechanism of action for 6-chloro-L-tryptophan in immunological contexts is the inhibition of the IDO1 enzyme. IDO1 is an intracellular heme-containing enzyme that catalyzes

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the first and rate-limiting step in the degradation of L-tryptophan along the kynurenine pathway.[4][7]

Key Effects of IDO1 Inhibition by 6-Chloro-L-tryptophan:

- Restoration of Tryptophan Levels: By blocking IDO1, 6-chloro-L-tryptophan prevents the depletion of tryptophan in the local microenvironment. Tryptophan is essential for T-cell proliferation and function; its absence leads to cell cycle arrest in the mid-G1 phase.[8][9]
- Reduction of Immunosuppressive Metabolites: The enzymatic activity of IDO1 produces kynurenine and other downstream metabolites.[3] Kynurenine acts as a ligand for the Aryl Hydrocarbon Receptor (AhR), and its activation in immune cells can promote the differentiation of regulatory T-cells (Tregs) and suppress the function of effector T-cells and Natural Killer (NK) cells.[10] Inhibition of IDO1 reduces the concentration of these immunosuppressive catabolites.
- Enhanced Anti-Tumor Immunity: In the context of cancer, IDO1 expression by tumor cells or immune cells in the tumor microenvironment contributes to immune escape.[2][4] By reversing IDO1-mediated immunosuppression, 6-chloro-L-tryptophan can restore the activity of tumor-infiltrating T-lymphocytes, making it a target of interest for cancer immunotherapy.[11]

Signaling Pathway

The following diagram illustrates the tryptophan catabolism pathway and the point of inhibition by 6-chloro-L-tryptophan.

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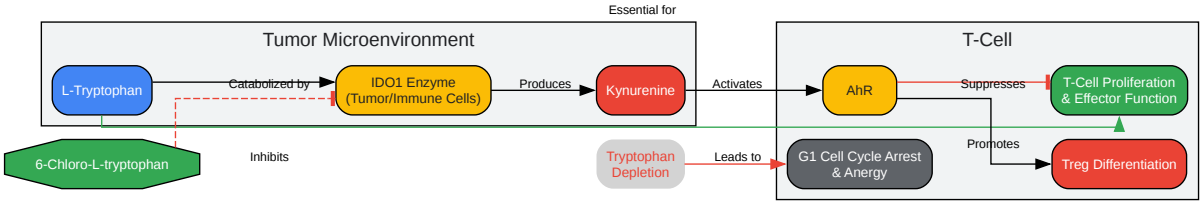

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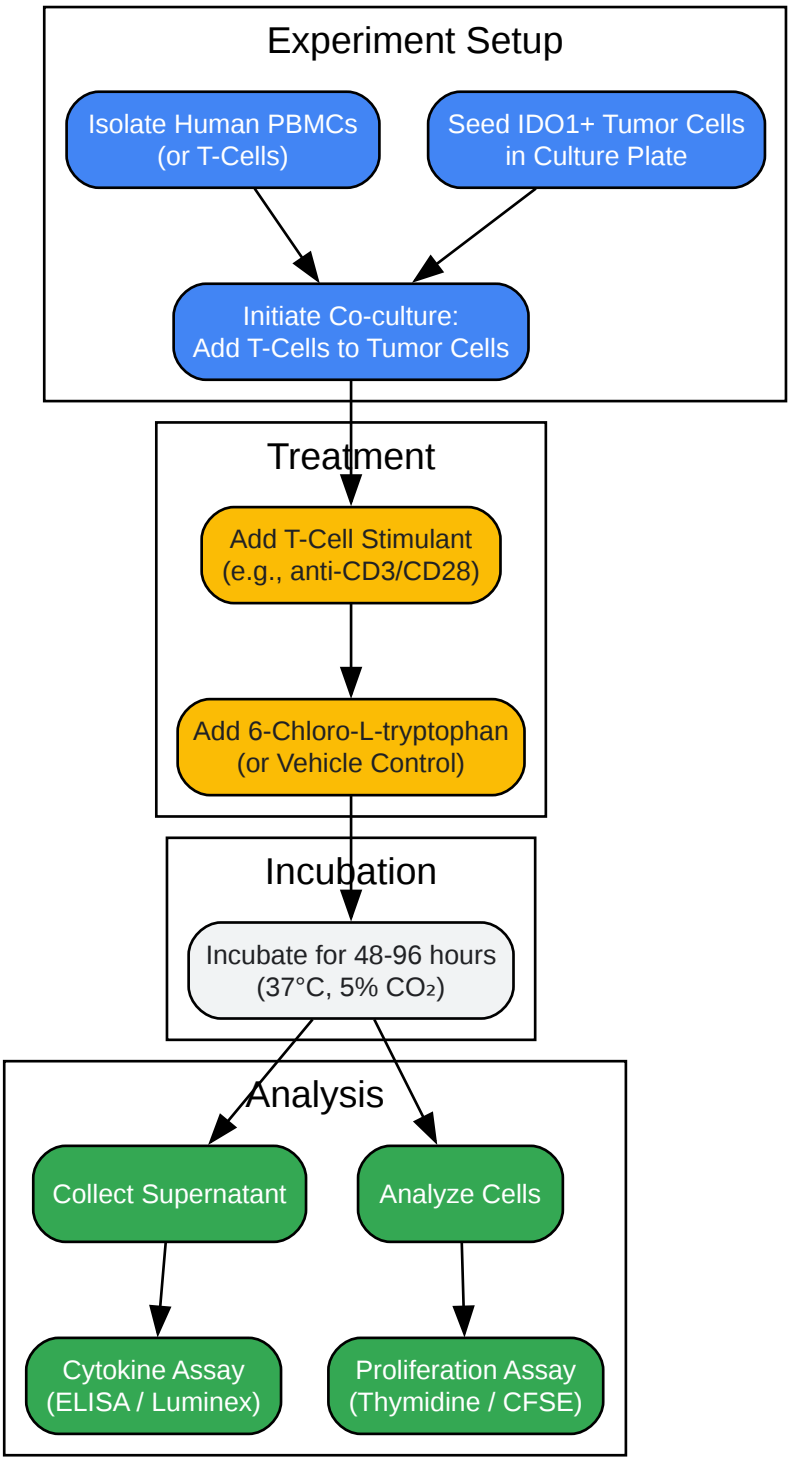

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